

Stability and degradation of "Methyl 5-(hydroxymethyl)-1H-imidazole-4-carboxylate"

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Compound of Interest

Compound Name: Methyl 5-(hydroxymethyl)-1H-imidazole-4-carboxylate

Cat. No.: B1362749

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Technical Support Center: Methyl 5-(hydroxymethyl)-1H-imidazole-4-carboxylate

This guide is designed for researchers, scientists, and drug development professionals working with **Methyl 5-(hydroxymethyl)-1H-imidazole-4-carboxylate**. It provides in-depth technical support, troubleshooting advice, and answers to frequently asked questions regarding the stability and degradation of this compound. Our approach is rooted in established chemical principles and field-proven insights to ensure the integrity of your experiments.

I. Frequently Asked Questions (FAQs) on Handling and Stability

This section addresses the most common questions regarding the day-to-day use and storage of **Methyl 5-(hydroxymethyl)-1H-imidazole-4-carboxylate**, providing the causality behind each recommendation.

Q1: How should I store **Methyl 5-(hydroxymethyl)-1H-imidazole-4-carboxylate** to ensure its long-term stability?

A1: Proper storage is critical to prevent degradation. For short-term storage (1-2 weeks), refrigeration at -4°C is adequate. For long-term stability (1-2 years), the compound should be

stored at -20°C.[1] Some suppliers also recommend storage in a cool, dark place below 15°C for general stock.[2]

- Expert Insight: The ester and hydroxymethyl functional groups on the imidazole ring are susceptible to degradation. Lowering the temperature significantly reduces the rate of potential hydrolytic and oxidative reactions. Storing the compound in the dark is crucial as imidazole derivatives can be sensitive to photodegradation.[3]

Q2: Can I handle this compound on an open bench?

A2: While not exceptionally hazardous, good laboratory practice is essential. It is recommended to handle **Methyl 5-(hydroxymethyl)-1H-imidazole-4-carboxylate** in a well-ventilated area. Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses to avoid skin and eye contact.[1]

Q3: What solvents are recommended for dissolving this compound?

A3: The solubility of **Methyl 5-(hydroxymethyl)-1H-imidazole-4-carboxylate** is not extensively documented in publicly available literature. However, based on its structure, it is expected to be soluble in polar organic solvents such as methanol, ethanol, and dimethyl sulfoxide (DMSO). For aqueous solutions, the use of a co-solvent may be necessary.

- Causality: The presence of the hydroxymethyl group and the imidazole ring suggests that polar solvents will effectively solvate the molecule. When preparing solutions for stability studies, it is crucial to use high-purity solvents to avoid introducing contaminants that could accelerate degradation.

II. Understanding the Degradation of Methyl 5-(hydroxymethyl)-1H-imidazole-4-carboxylate

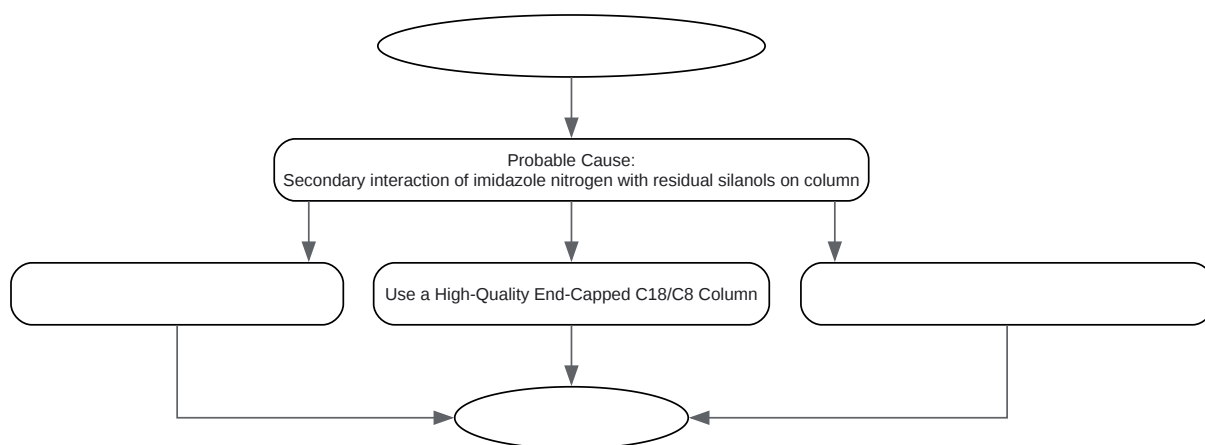
The structure of **Methyl 5-(hydroxymethyl)-1H-imidazole-4-carboxylate**, featuring a hydroxymethyl group and a methyl ester on an imidazole ring, presents several potential degradation pathways. While specific degradation studies on this exact molecule are not widely published, we can infer the most probable routes based on the known reactivity of these functional groups.

Forced degradation studies are a systematic way to explore these potential pathways by subjecting the compound to stress conditions like acid, base, oxidation, heat, and light.[4][5]

Potential Degradation Pathways

Based on its chemical structure, the following degradation pathways are plausible:

- **Hydrolysis:** The methyl ester group is susceptible to hydrolysis under both acidic and basic conditions, yielding the corresponding carboxylic acid. Basic conditions are generally more aggressive for ester hydrolysis.
- **Oxidation:** The hydroxymethyl group can be oxidized to an aldehyde and further to a carboxylic acid. The imidazole ring itself can also be susceptible to oxidation, potentially leading to ring-opening.[3]
- **Photodegradation:** Imidazole moieties can be sensitive to light, leading to a complex mixture of degradation products.[3]



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Sources

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